

Stability and storage conditions for 5-Bromo-2-chlorobenzoic acid

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Compound of Interest

Compound Name: 5-Bromo-2-chlorobenzoic acid

Cat. No.: B1289912

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Technical Support Center: 5-Bromo-2-chlorobenzoic Acid

This technical support center provides essential information on the stability and storage of 5-Bromo-2-chlorobenzoic acid, alongside troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for handling 5-Bromo-2-chlorobenzoic acid?

A1: 5-Bromo-2-chlorobenzoic acid should be handled in a well-ventilated area.^[1] Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is essential to prevent skin and eye contact.^[2] Avoid generating dust during handling.^[3] In case of contact, immediately flush the affected area with plenty of water.^[1]

Q2: What are the optimal storage conditions for 5-Bromo-2-chlorobenzoic acid?

A2: To ensure its stability, 5-Bromo-2-chlorobenzoic acid should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.^[4] It is crucial to protect the compound from moisture and direct sunlight.^[4] Some suppliers recommend storage at room temperature.^{[1][5]}

Q3: What is the shelf life of 5-Bromo-2-chlorobenzoic acid?

A3: The shelf life of 5-Bromo-2-chlorobenzoic acid can vary depending on the supplier and storage conditions. Some sources suggest a shelf life of 12 months when stored at room temperature, while others indicate it can be stable for up to 5 years if stored in a cool, dry place away from light.^[5]

Q4: What are the known incompatibilities of 5-Bromo-2-chlorobenzoic acid?

A4: 5-Bromo-2-chlorobenzoic acid is incompatible with strong oxidizing agents.^[6] Contact with these substances should be avoided to prevent potentially hazardous reactions.

Q5: What should I do in case of a spill?

A5: In the event of a spill, ensure the area is well-ventilated and wear appropriate personal protective equipment.^[1] The spilled material should be swept up or vacuumed, avoiding dust generation, and placed into a suitable, labeled container for disposal.^{[3][4]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of the compound due to improper storage.	Verify that the compound has been stored in a tightly sealed container in a cool, dry, and dark place. For long-term storage, consider refrigeration.
Presence of impurities.	Check the certificate of analysis (CoA) for the purity of the lot. If necessary, the material can be recrystallized from a suitable solvent mixture, such as methanol and water. [7]	
Poor solubility in a reaction solvent	The compound has limited solubility in non-polar organic solvents and is sparingly soluble in water. [2]	Use polar organic solvents such as methanol, ethanol, or toluene for better solubility. [2] [5] Gentle heating may aid dissolution, but monitor for any signs of degradation.
Discoloration of the solid (yellowing)	Potential degradation due to exposure to light or air over time.	While slight discoloration may not always indicate significant degradation for all applications, it is best to use a fresh, white to off-white solid for sensitive experiments. [2] Store the compound protected from light.

Stability and Physicochemical Data

The following table summarizes key quantitative data for 5-Bromo-2-chlorobenzoic acid.

Parameter	Value	Source
Molecular Formula	C ₇ H ₄ BrClO ₂	[8]
Molecular Weight	235.46 g/mol	[8]
Appearance	White to off-white crystalline solid	[2]
Melting Point	154-156 °C	[5][9]
Solubility in Water	Sparingly soluble	[2]
Solubility in Organic Solvents	Freely soluble in Toluene, Methanol	[5]
Shelf Life	12 months to 5 years (under optimal conditions)	[5]
Storage Temperature	Room temperature	[1][5]

Experimental Protocols

Example Protocol: Synthesis of 5-Bromo-2-chlorobenzoic Acid

This protocol is a representative example of the synthesis of 5-Bromo-2-chlorobenzoic acid, adapted from literature procedures.[7] This compound is a key intermediate in the synthesis of various pharmaceuticals, including SGLT2 inhibitors.[10][11][12]

Materials:

- 2-chlorobenzoic acid
- Concentrated sulfuric acid
- N-bromosuccinimide (NBS)
- Methanol
- Water

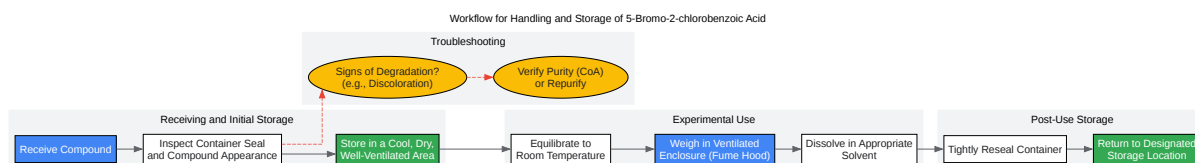
- Ice

Procedure:

- In a four-necked flask, add 2-chlorobenzoic acid and concentrated sulfuric acid.
- Stir the mixture at 30°C until the solid is completely dissolved.
- Slowly add N-bromosuccinimide (NBS) to the solution while maintaining the temperature at 30°C.
- Continue the reaction for a short period (e.g., 10 minutes) after the addition of NBS is complete.
- Pour the reaction mixture slowly into an ice-water bath to precipitate the crude product.
- Collect the crude 5-Bromo-2-chlorobenzoic acid by filtration.
- For purification, recrystallize the crude product from a mixture of methanol and water.
- Filter the recrystallized product, wash with a cold methanol-water solution, and dry under vacuum.

Visualized Workflow

The following diagram illustrates the recommended workflow for handling and storing 5-Bromo-2-chlorobenzoic acid to ensure its stability and minimize experimental variability.



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Caption: Logical workflow for receiving, handling, and storing 5-Bromo-2-chlorobenzoic acid.

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